

A Comparative Guide to the Structure-Activity Relationship of Pyridazinone Analogs

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Compound of Interest

Compound Name: 5-methylpyridazin-3(4H)-one

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The pyridazinone core, a six-membered heterocyclic scaffold, has garnered significant attention in medicinal chemistry due to the broad spectrum of biological activities exhibited by its derivatives.^{[1][2][3]} The inherent versatility of the pyridazinone ring allows for extensive chemical modifications, enabling the fine-tuning of its pharmacological properties. This guide provides an in-depth, objective comparison of the performance of various pyridazinone analogs, supported by experimental data, and delves into the causal relationships behind their structure-activity profiles.

Antihypertensive Activity: Vasodilation and Beyond

Pyridazinone derivatives have been extensively investigated for their cardiovascular effects, particularly their antihypertensive properties.^{[4][5]} Many of these compounds exert their action through direct vasodilation or by inhibiting key enzymes in blood pressure regulation, such as the Angiotensin-Converting Enzyme (ACE).^{[6][7]}

The structure-activity relationship (SAR) for antihypertensive activity often revolves around the nature and position of substituents on the pyridazinone and associated phenyl rings. For instance, the addition of amino and carboxylic acid groups to the pyridazinone structure has been shown to enhance ACE inhibitory activity.[6]

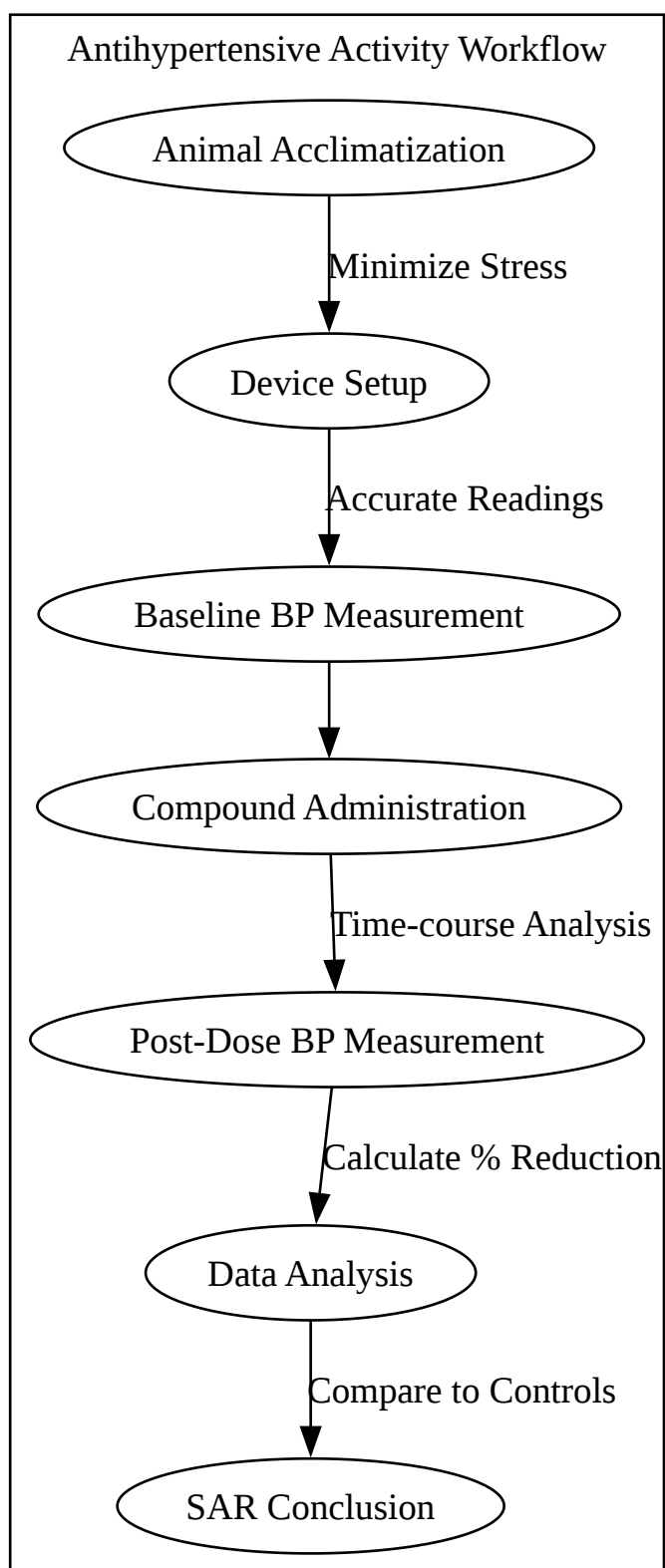
Comparative Efficacy of Antihypertensive Pyridazinone Analogs

Compound/Analog	Mechanism of Action	Quantitative Data	Reference
6-(substituted-phenyl)-2-(substitutedmethyl)-4,5-dihydropyridazin-3(2H)-one derivatives	Antihypertensive	Compounds 16, 19, 24, 30, 39, 42, and 45 showed good activity in the Tail Cuff method.	[4]
Pyridazinone derivative (Compound 20)	ACE Inhibitor	IC ₅₀ = 5.78 µg/mL	[6]
Lisinopril (Standard)	ACE Inhibitor	IC ₅₀ = 0.85 µg/mL	[6][7]
Pyrrole-substituted aryl pyridazinones (8a and 8b)	Vasodilator	48.8% and 44.2% inhibition of phenylephrine contraction, respectively.	[6]
6-fluoroarylpyridazinone derivatives	Vasorelaxant	-	[6]

Experimental Protocol: Non-Invasive Blood Pressure Measurement (Tail-Cuff Method)

This protocol is a standard method for evaluating the antihypertensive activity of compounds in conscious rats.[4][5]

- **Animal Acclimatization:** Male Wistar rats are acclimatized to the experimental setup for several days before the study to minimize stress-induced blood pressure variations.
- **Device Setup:** The rat is placed in a restrainer, and a tail cuff with a pneumatic pulse sensor is placed on the base of the tail. The cuff is inflated and then deflated at a constant rate.
- **Blood Pressure Measurement:** The systolic blood pressure is recorded when the pulse reappears during deflation. Multiple readings are taken for each animal to ensure accuracy.
- **Compound Administration:** The test compounds are administered orally or intraperitoneally. Blood pressure is measured at various time points post-administration to determine the onset and duration of the antihypertensive effect.
- **Data Analysis:** The percentage reduction in mean arterial blood pressure is calculated and compared to a vehicle control and a standard antihypertensive drug (e.g., propranolol, hydralazine).[6]



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Caption: Experimental workflow for evaluating antihypertensive activity.

Anticancer Activity: Targeting Multiple Pathways

The pyridazinone scaffold has emerged as a privileged structure in the development of novel anticancer agents.[3][8][9][10] Derivatives have demonstrated potent activity against a range of cancer cell lines by targeting various critical pathways involved in tumor progression, including angiogenesis, cell cycle regulation, and DNA repair.[6][11][12]

Key mechanisms of action for anticancer pyridazinone analogs include the inhibition of:

- VEGFR-2: Crucial for tumor angiogenesis.[3][8]
- PARP (Poly (ADP-ribose) polymerase): Involved in DNA repair.[6][13]
- DHFR (Dihydrofolate reductase): Essential for nucleotide synthesis.[6]
- B-RAF: A key protein in the MAPK/ERK signaling pathway.[6]
- Tubulin Polymerization: Disrupting microtubule formation and cell division.[6]

Comparative Efficacy of Anticancer Pyridazinone Analogs

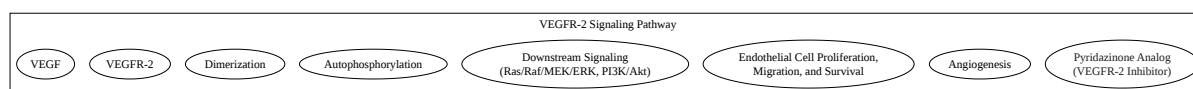
Compound/Analog	Target/Mechanism	Cancer Cell Line	Quantitative Data	Reference
Diarylurea-pyridazinone 10l	VEGFR-2 Inhibitor	A549/ATCC (NSCLC)	GI50: 1.66–100 μ M	[8][9]
Pyridazinone-quinoline derivative 43	Tubulin Polymerization Inhibitor	Panc-1, Paca-2 (Pancreatic)	IC50: 2.9 μ M, 2.2 μ M	[6]
Phenyl dihydropyridazinone (Thiourea series)	B-RAF Inhibitor	Various	IC50: 24.97–35.59 nM	[6]
Sorafenib (Standard)	Multi-kinase Inhibitor	Various	IC50: 44.05 nM (B-RAF)	[6]
Pyridazine with pyridine moiety	Apoptosis Induction	Skin epidermoid cancer	Significant decrease in nitric oxide	[13]

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of potential anticancer drugs.

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of the pyridazinone analogs for a specified period (e.g., 48 or 72 hours).
- **MTT Addition:** The MTT reagent is added to each well and incubated for 2-4 hours. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** The formazan crystals are dissolved in a solubilizing agent (e.g., DMSO).

- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to untreated control cells. The IC50 value (the concentration of the compound that inhibits 50% of cell growth) is determined from the dose-response curve.



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Caption: Inhibition of VEGFR-2 signaling by pyridazinone analogs.

Anti-inflammatory and Cardiotonic Activities

Pyridazinone derivatives have also demonstrated significant anti-inflammatory and cardiotonic properties.[14][15][16] Their anti-inflammatory effects are often attributed to the inhibition of cyclooxygenase-2 (COX-2).[16][17] As cardiotonic agents, many pyridazinone analogs act as selective inhibitors of phosphodiesterase III (PDE-III), leading to increased cardiac contractility and vasodilation.[6][18][19]

Structure-Activity Relationship Insights

- **Anti-inflammatory Activity:** For some series, chloro substitution on the phenyl ring has been shown to be more effective than methyl substitution.[14][15]
- **Cardiotonic (PDE-III Inhibition):** The fusion of a pyrazole backbone with the pyridazinone moiety and the presence of a benzyl group at the pyridazine 2-nitrogen have been associated with potent and selective PDE5 inhibitory activity.[6] A generally planar ring structure is considered desirable for maximum positive inotropic effects.[18]

Conclusion

The pyridazinone scaffold is a remarkably versatile platform in drug discovery, yielding derivatives with a wide array of potent biological activities. The ease of chemical modification of the pyridazinone ring allows for the systematic exploration of structure-activity relationships, enabling the optimization of potency and selectivity for various therapeutic targets.[3][20] The comparative data and experimental methodologies presented in this guide underscore the significant potential of pyridazinone analogs in the development of novel therapeutics for cardiovascular diseases, cancer, and inflammatory disorders. Further research focusing on the nuanced effects of substituent patterns and the exploration of novel chemical space around the pyridazinone core will undoubtedly lead to the discovery of next-generation drug candidates.

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